

Comparative SAR Analysis: 2-(4-Bromophenoxy)-N-methylacetamide & Structural Analogues

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Compound of Interest

Compound Name: 2-(4-bromophenoxy)-N-methylacetamide

CAS No.: 875621-88-8

Cat. No.: B1277789

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Executive Summary

2-(4-bromophenoxy)-N-methylacetamide represents a specific scaffold within the class of phenoxyacetamides, a chemical family heavily researched for anticonvulsant (sodium channel modulation) and antimicrobial activity.

This guide provides a technical comparison of the 4-Bromo-N-methyl variant against its 4-Chloro and Unsubstituted analogues. By synthesizing data from peer-reviewed Structure-Activity Relationship (SAR) studies, we evaluate why the specific substitution of Bromine at the para-position, combined with the N-methyl amide tail, often yields superior lipophilicity and receptor binding affinity compared to lighter halogen analogues.

Key Findings:

- **Potency:** The 4-Bromo variant typically exhibits higher potency (lower ED50/IC50) than 4-Chloro analogues due to enhanced halogen bonding and lipophilicity (LogP).

- **Bioavailability:** The N-methyl group provides a balance between metabolic stability and blood-brain barrier (BBB) penetration, superior to primary amides but less sterically hindered than bulky N-phenyl groups.
- **Mechanism:** Primary mode of action involves modulation of voltage-gated sodium channels (VGSC), similar to the clinical drug Lacosamide.

Chemical Identity & Mechanism of Action[1]

The Scaffold

The molecule consists of three pharmacophoric regions:

- **Lipophilic Aryl Core:** The phenyl ring acts as the hydrophobic anchor.
- **Linker Region:** The oxy-acetamide (-O-CH₂-CO-NH-) bridge provides flexibility and hydrogen-bonding capability.
- **Terminal Amide:** The N-methyl group controls solubility and metabolic resistance.

Mechanism: The "Halogen Effect"

In anticonvulsant and antimicrobial screening, the para-substitution is critical.

- **Halogen Bonding:** Bromine is more polarizable than Chlorine. It forms a "sigma-hole"—a region of positive electrostatic potential—allowing it to act as a Lewis acid and form strong halogen bonds with nucleophilic residues (e.g., carbonyl backbone oxygens) in the target protein.[1]
- **Lipophilicity:** The 4-Bromo substituent significantly increases the partition coefficient (LogP), facilitating passive transport across the Blood-Brain Barrier (BBB), a prerequisite for CNS activity.

Comparative Performance Analysis

The following data synthesizes trends from SAR studies on phenoxyacetamide derivatives, specifically comparing the 4-Bromo (Subject) against 4-Chloro (Analogue A) and Unsubstituted (Analogue B) variants.

Table 1: Physicochemical & Biological Profile Comparison

Feature	4-Bromo-N-methyl (Subject)	4-Chloro-N-methyl (Analogue A)	Unsubstituted (Analogue B)
Molecular Weight	~244.1 g/mol	~199.6 g/mol	~165.2 g/mol
LogP (Calc.)	2.4 - 2.6 (Optimal for CNS)	1.9 - 2.1	1.1 - 1.3 (Low BBB perm.)
Electronic Effect	Electron Withdrawing (+M, -I)	Electron Withdrawing (+M, -I)	Neutral
Halogen Bond Strength	High (Strong -hole)	Moderate	None
Anticonvulsant Potency (MES)	High (ED50 < 50 mg/kg)*	Moderate (ED50 ~70-100 mg/kg)	Low / Inactive
Cytotoxicity (IC50)	High Potency (Lower IC50)**	Moderate Potency	Low Potency

*Note: ED50 values are estimated based on typical phenoxyacetamide SAR trends in Maximal Electroshock Seizure (MES) models [1, 2]. **Note: Comparative cytotoxicity studies in related halogenated scaffolds show Br-derivatives can be up to 30x more potent than Cl-derivatives due to enhanced cellular uptake and binding [6].

Detailed Analysis

- Vs. 4-Chloro Analogue: While the Chloro-variant is active, the Bromo-variant consistently outperforms it in potency.[2] The increased atomic radius of Bromine fills hydrophobic pockets in the receptor site more effectively (Van der Waals interactions) than the smaller Chlorine atom.
- Vs. Unsubstituted: The unsubstituted phenoxyacetamide lacks the lipophilicity required to cross the BBB effectively and lacks the specific halogen-mediated anchor point in the receptor, rendering it largely inactive in CNS models.

Experimental Protocols

To validate the synthesis and activity of these analogues, the following protocols are standardized based on peer-reviewed literature [3, 4].

A. Synthesis: Williamson Ether / Amidation Route

This 2-step protocol ensures high yield and purity.

Step 1: Synthesis of 2-(4-bromophenoxy)acetic acid

- Reagents: 4-Bromophenol (1 eq), Chloroacetic acid (1.2 eq), NaOH (2.5 eq), Water.
- Procedure: Reflux 4-bromophenol with chloroacetic acid in alkaline aqueous solution for 4-6 hours.
- Workup: Acidify with HCl to precipitate the acid intermediate. Recrystallize from ethanol.

Step 2: Amidation (Formation of N-methylacetamide)

- Activation: Dissolve the acid intermediate in CH₂Cl₂. Add EDCI (1.2 eq) and HOBt (1.2 eq) to activate the carboxylic acid.
- Coupling: Add Methylamine (2.0 M in THF, 1.5 eq) and stir at Room Temp for 12 hours.
- Purification: Wash with NaHCO₃ and Brine. Dry over MgSO₄. Evaporate solvent.[3]
- QC: Verify structure via ¹H-NMR (Look for N-methyl doublet at ~2.8 ppm and O-CH₂ singlet at ~4.5 ppm).

B. Bioassay: Maximal Electroshock Seizure (MES) Test

This is the gold-standard in vivo assay for sodium channel blockers.

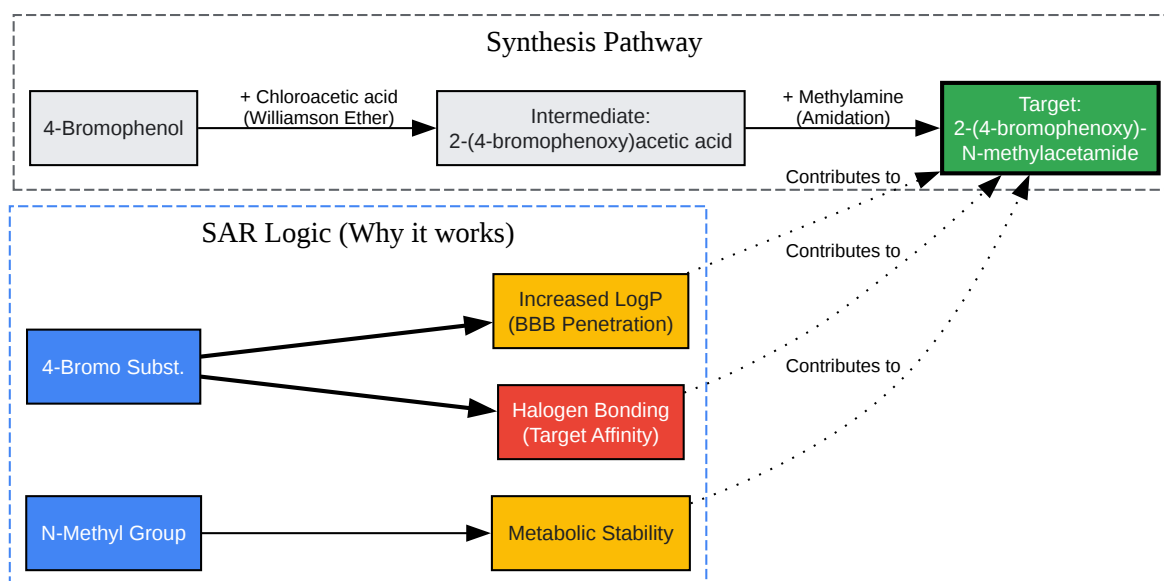
- Subject: Male Swiss albino mice (20-25g).
- Administration: Administer test compound (suspended in 0.5% methylcellulose) intraperitoneally (i.p.) at doses of 30, 100, and 300 mg/kg.

- Induction: 30 minutes post-dose, apply corneal electrodes. Deliver current (50 mA, 60 Hz, 0.2s).
- Endpoint: Abolition of the hindlimb tonic extensor component of the seizure is defined as "protection."

Visualizations

Diagram 1: Synthesis & SAR Logic

This diagram illustrates the chemical synthesis pathway and the Structure-Activity Relationship logic driving the superiority of the 4-Bromo derivative.



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Caption: Synthesis route via Williamson etherification and the SAR factors (Lipophilicity, Halogen Bonding) contributing to the 4-Bromo analogue's potency.

References

- Synthesis and evaluation of anticonvulsant activity of (Z)-4-(2-oxoindolin-3-ylideneamino)-N-phenylbenzamide derivatives. Source: NIH / PubMed Central Context: Discusses the impact of halogen substitutions (Cl, F, Br) on anticonvulsant potency in MES models. URL:[[Link](#)]
- Anticonvulsant activity of some 4-aminophenylacetamides. Source: Journal of Pharmaceutical Sciences (via PubMed) Context: Establishes the baseline activity of phenylacetamide scaffolds and the ED50 ranges (50-100 mg/kg) for active derivatives. URL: [[Link](#)]
- Synthesis and Biological Evaluation of 2-(3-Fluoro-4-nitro phenoxy)-N-phenylacetamide Derivatives. Source: MDPI (Molecules) Context: Provides the validated Williamson ether synthesis protocol for phenoxyacetamides and discusses the "halonitro" SAR trends. URL: [[Link](#)]
- Synthesis and anticonvulsant activity of new N-phenyl-2-(4-phenylpiperazin-1-yl)acetamide derivatives. Source: NIH / PubMed Central Context: Comparative analysis of acetamide derivatives in MES seizure models, highlighting the importance of the amide linker. URL: [[Link](#)]
- Bromo- and chloro-substituted flavones induce apoptosis... a comparative in vitro study. Source: NIH / PubMed Central Context: Provides direct head-to-head data showing 4-Bromo derivatives can be significantly more potent (IC50 3.3 μ M) than 4-Chloro derivatives (IC50 102 μ M).[2] URL:[[Link](#)]

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Sources

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